

# An In-depth Technical Guide to the Solubility of Ammonium Nitrate Phosphate

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## Compound of Interest

Compound Name: Ammonium nitrate phosphate

Cat. No.: B12673135

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ammonium nitrate phosphate** in various solvents. The document is intended for researchers, scientists, and professionals in drug development who require detailed information on the dissolution characteristics of this compound.

## Introduction

**Ammonium nitrate phosphate** is a compound of significant interest in various fields, including agriculture as a fertilizer and potentially in other chemical synthesis processes. A thorough understanding of its solubility in different solvents is crucial for its application, formulation, and process development. This guide summarizes available quantitative solubility data, details experimental protocols for solubility determination, and provides visual representations of the dissolution process and experimental workflows.

## Quantitative Solubility Data

The solubility of **ammonium nitrate phosphate** is influenced by the specific composition of the salt mixture (i.e., the ratio of ammonium nitrate to ammonium phosphate), the temperature, and the nature of the solvent. While extensive data on the ternary system of ammonium nitrate, ammonium phosphate, and various solvents is not widely available in public literature, this section presents key solubility data for the individual components and a mixture in water.

## Solubility in Water

Water is the most common and critical solvent for **ammonium nitrate phosphate**. The solubility of both ammonium nitrate and ammonium phosphate in water is significant and highly dependent on temperature.

Table 1: Solubility of Ammonium Nitrate in Water at Various Temperatures

| Temperature (°C) | Solubility ( g/100 mL) |
|------------------|------------------------|
| 0                | 118.3[1]               |
| 10               | 150[2]                 |
| 20               | 192[2]                 |
| 30               | 242                    |
| 40               | 297[2]                 |
| 50               | 346[3]                 |
| 60               | 410[2]                 |
| 80               | 576[2]                 |
| 100              | 871[1]                 |

Table 2: Solubility of Diammonium Phosphate in Water at Various Temperatures

| Temperature (°C) | Solubility ( g/100 mL) |
|------------------|------------------------|
| 0                | 66.7[4]                |
| 25               | 106.7[4]               |
| 60               | 173.3[4]               |

Table 3: Co-solubility of Ammonium Nitrate and Diammonium Hydrogen Phosphate in Water at 50 °C[5]

| Mass Fraction NH <sub>4</sub> NO <sub>3</sub> (%) | Mass Fraction (NH <sub>4</sub> ) <sub>2</sub> HPO <sub>4</sub> (%) | Mass Fraction H <sub>2</sub> O (%) |
|---|--|------------------------------------|
| 77.0  | 0.0  | 23.0                               |
| 75.6  | 1.4  | 23.0                               |
| 74.4  | 2.5  | 23.1                               |
| 68.9  | 3.3  | 27.8                               |
| 55.6  | 7.6  | 36.8                               |
| 45.6  | 10.7   | 43.7                               |
| 42.3  | 11.8   | 45.9                               |
| 27.9  | 20.3   | 51.8                               |
| 21.8  | 25.3   | 52.9                               |
| 13.3  | 32.2   | 54.5                               |
| 0.0   | 47.05  | 52.95                              |

## Solubility in Organic Solvents

The solubility of **ammonium nitrate phosphate** in organic solvents is generally lower than in water. Quantitative data for the mixed salt is scarce, but the solubility of ammonium nitrate provides a useful reference.

Table 4: Solubility of Ammonium Nitrate in Various Organic Solvents

| Solvent  | Temperature (°C) | Solubility ( g/100 g of solvent) |
|----------|------------------|----------------------------------|
| Methanol | 20               | 17.1[1][6]                       |
| Ethanol  | 20               | 3.8[1][6]                        |
| Acetone  | -                | Soluble[1]                       |

It has been noted that methanol dissolves ammonium phosphates at a slightly higher rate than ethanol.[7]

## Experimental Protocols

This section details the methodologies for determining the solubility of **ammonium nitrate phosphate**. The gravimetric method is a fundamental and widely used technique for establishing the solubility of a solid in a liquid.

### Gravimetric Determination of Solubility

This method involves preparing a saturated solution of the solute, taking a known mass of the solution, evaporating the solvent, and weighing the remaining solute.

Materials:

- **Ammonium nitrate phosphate** salt
- Solvent (e.g., deionized water)
- Analytical balance
- Thermostatic water bath or incubator
- Beakers or flasks with stoppers
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters or vacuum filtration system with filter paper)
- Drying oven
- Desiccator

Procedure:

- **Equilibration:** Add an excess amount of the **ammonium nitrate phosphate** salt to a known volume of the solvent in a sealed flask or beaker. Place the container in a thermostatic bath set to the desired temperature.

- **Stirring:** Continuously agitate the mixture using a magnetic stirrer to facilitate the dissolution process and ensure equilibrium is reached. The time required to reach equilibrium should be determined experimentally but is typically 24-48 hours.
- **Phase Separation:** Once equilibrium is achieved, cease stirring and allow the undissolved solid to settle.
- **Sampling:** Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pre-weighed syringe and filter to remove any suspended solid particles. The filtration should be performed at the same temperature as the equilibration to prevent any change in solubility.
- **Weighing the Solution:** Immediately weigh the syringe containing the filtered saturated solution to determine the mass of the solution.
- **Evaporation:** Transfer the solution from the syringe to a pre-weighed evaporating dish.
- **Drying:** Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 105°C for water). Dry the sample to a constant weight.
- **Cooling and Final Weighing:** Cool the evaporating dish containing the dry solute in a desiccator to room temperature and then weigh it accurately.

#### Calculation of Solubility:

The solubility (S) is calculated using the following formula:

$$S \text{ (g/100 g solvent)} = \frac{[(\text{mass of dish} + \text{solute}) - (\text{mass of empty dish})]}{[(\text{mass of dish} + \text{solution}) - (\text{mass of dish} + \text{solute})]} \times 100$$

## Analytical Methods for Concentration Determination

As an alternative to the gravimetric method, the concentration of the saturated solution can be determined using analytical techniques such as titration or photometry.

- **Ammonium Determination:** The ammonium concentration can be determined by titration with a standard solution of sodium hydroxide after the addition of formaldehyde (formol titration)

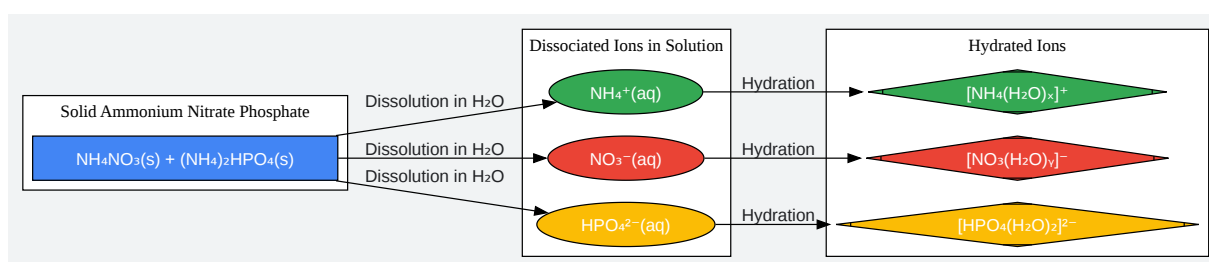
or by using an ammonium ion-selective electrode.[8]

- Phosphate Determination: The phosphate concentration can be determined gravimetrically by precipitation as magnesium ammonium phosphate or by photometric methods, such as the molybdenum blue method.[9][10]

## Visualizations

### Dissolution Process of Ammonium Nitrate Phosphate in Water

The following diagram illustrates the dissolution of **ammonium nitrate phosphate** in water, showing the dissociation of the ionic compounds into their constituent ions and their subsequent hydration by polar water molecules.

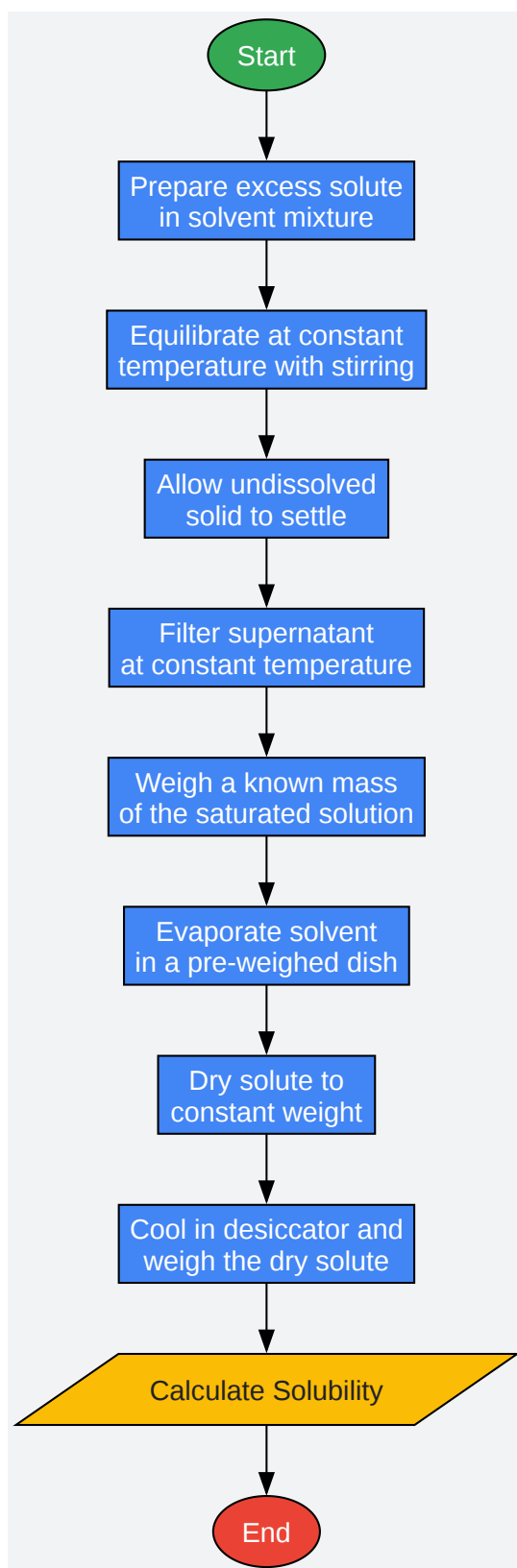


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Caption: Dissolution and hydration of **ammonium nitrate phosphate** in water.

### Experimental Workflow for Gravimetric Solubility Determination

The following diagram outlines the key steps in the experimental workflow for determining the solubility of **ammonium nitrate phosphate** using the gravimetric method.



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